

An In-depth Technical Guide to Tris(tridecyl)amine (CAS: 5910-77-0)

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Compound of Interest

Compound Name: *Tris(tridecyl)amine*

CAS No.: *5910-77-0*

Cat. No.: *B13764265*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tris(tridecyl)amine**, a tertiary amine with a range of industrial and research applications. This document outlines its chemical and physical properties, provides insights into its synthesis, and lists current suppliers.

Core Properties of Tris(tridecyl)amine

Tris(tridecyl)amine, with the CAS number 5910-77-0, is a high-molecular-weight tertiary amine.^{[1][2][3][4][5]} Its long alkyl chains contribute to its distinct physical and chemical characteristics, making it suitable for various specialized applications.

Table 1: Physicochemical Properties of **Tris(tridecyl)amine**

Property	Value	Source
Molecular Formula	C39H81N	[1][2][3]
Molecular Weight	564.07 g/mol	[1][2][3][5]
Density	0.83 g/cm ³	[1]
Boiling Point	608.4 °C at 760 mmHg	[1]
Flash Point	271.1 °C	[1]
Exact Mass	563.63700	[1]
LogP	14.22140	[1]
Index of Refraction	1.46	[1]
PSA (Polar Surface Area)	3.24000	[1]
EINECS Number	227-625-3	[1][4]

Synthesis of Tertiary Amines: A General Approach

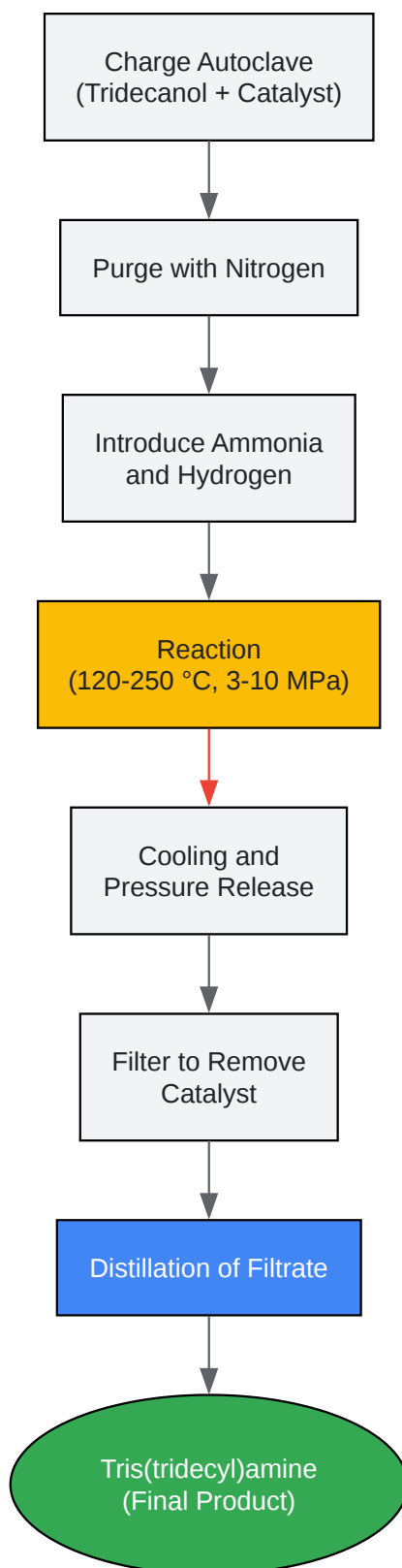
While a specific, detailed experimental protocol for the synthesis of **Tris(tridecyl)amine** was not readily available in the public domain, a general method for producing similar long-chain amines involves the reaction of an alcohol with ammonia in the presence of a catalyst. A patented method for the synthesis of diiso-tridecylamine provides a relevant example of the likely synthetic pathway.[6]

General Experimental Protocol for a similar amine synthesis:

- **Charging the Reactor:** An autoclave is first charged with the corresponding alcohol (in this case, tridecanol) and a suitable catalyst, such as a copper-nickel type catalyst.[6]
- **Inerting the Atmosphere:** The reactor is purged with an inert gas, like nitrogen, to remove any air.[6]
- **Introduction of Reactants:** Liquefied ammonia and hydrogen are then introduced into the autoclave.[6]

- **Reaction Conditions:** The temperature is raised to between 120-250 °C, and the pressure is maintained at 3-10 MPa. The reaction mixture is stirred continuously for 5-15 hours.[\[6\]](#)
- **Catalyst Removal and Product Isolation:** After the reaction is complete, the mixture is cooled, and the catalyst is removed by filtration. The final product, the amine, is then isolated from the filtrate, typically through distillation.[\[6\]](#)

Below is a diagram illustrating the general workflow for the synthesis of a long-chain amine.



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Caption: General synthesis workflow for long-chain amines.

Applications in Research and Industry

Tertiary amines, such as **Tris(tridecyl)amine**, are versatile chemical intermediates.^[6] Their applications span various fields:

- **Chemical Intermediate:** They serve as building blocks for the synthesis of other complex molecules.^[6]
- **Corrosion Inhibitors:** Their long alkyl chains can form a protective layer on metal surfaces, preventing corrosion.^[6] Tris(dodecyl)amine, a similar compound, is used as a corrosion inhibitor in citric and sodium citrate solutions.^[7]
- **Extraction Agents:** They are utilized as extractants for noble metals.^[6]
- **Additives:** **Tris(tridecyl)amine** and similar compounds can be used as plasticizers and lubricating oil additives.^[6]
- **Drug Development:** Tertiary amines are a common functional group in many pharmaceuticals, including antibiotics, anticancer drugs, and antihistamines, as they can enhance a drug's solubility and biological activity.^[8] While direct applications of **Tris(tridecyl)amine** in drug development are not widely documented, its properties may be of interest in the formulation of lipophilic drug delivery systems.

Safety and Handling

Tris(tridecyl)amine is classified as a hazardous substance.^{[2][5]}

- **Hazards:** It is known to cause severe skin burns and serious eye damage.^{[2][5]} It is also harmful to aquatic life with long-lasting effects.^[2]
- **Precautions:** When handling this chemical, it is crucial to wear appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection.^[9] Work should be conducted in a well-ventilated area.^[10]
- **First Aid:** In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.^[11] If swallowed, do not induce vomiting and seek immediate medical advice.^[11]

Suppliers

Tris(tridecyl)amine (CAS 5910-77-0) is available from various chemical suppliers. Some of these include:

- American Custom Chemicals Corporation[[12](#)]
- DAYANG CHEM (HANGZHOU) CO.,LTD[[12](#)]
- Shanghai Nianxing Industrial Co., Ltd[[1](#)]
- TCI AMERICA[[13](#)]
- BOC Sciences[[13](#)]

It is recommended to contact these suppliers directly for the most current product information, availability, and pricing.

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References

- 1. N,N-di(tridecyl)tridecan-1-amine | CAS#:5910-77-0 | Chemsrce [chemsrc.com]
- 2. Tris(tridecyl)amine | C39H81N | CID 80012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. 5910-77-0 CAS Manufactory [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. CN103420843A - Synthetic method for diiso-tridecylamine - Google Patents [patents.google.com]
- 7. Tris(dodecyl)amine | 102-87-4 | FT146337 | Biosynth [biosynth.com]
- 8. Research could enable assembly line synthesis of prevalent amine-containing drugs | Department of Chemistry | Illinois [chemistry.illinois.edu]

- [9. sigmaaldrich.cn \[sigmaaldrich.cn\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [12. tris\(isotridecyl\)amine | 35723-83-2 \[chemicalbook.com\]](#)
- [13. tridecyl amine, 2869-34-3 \[thegoodscentcompany.com\]](#)
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